

In-depth Technical Guide: Experimental Data on CAS Number 110545-67-0

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Compound of Interest

Compound Name: *Methyl 4-bromo-3-methoxythiophene-2-carboxylate*

Cat. No.: *B026347*

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Introduction

This document provides a comprehensive overview of the available experimental data for the chemical compound identified by CAS number 110545-67-0, which is **Methyl 4-bromo-3-methoxythiophene-2-carboxylate**. Despite a thorough search of scientific literature and chemical databases, it is crucial to note that this compound is primarily documented as a chemical intermediate for organic synthesis. There is a significant lack of publicly available information regarding its biological activity, pharmacological properties, or mechanism of action. Consequently, this guide will focus on the available chemical and physical data and the synthetic context in which this compound appears.

Chemical and Physical Properties

A summary of the fundamental properties of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate** is presented in Table 1. This data is compiled from various chemical supplier catalogs and safety data sheets.

| Property | Value | Source |
|---------------------|--|-----------------------------|
| CAS Number | 110545-67-0 | Chemical Abstracts Service |
| Chemical Name | Methyl 4-bromo-3-methoxythiophene-2-carboxylate | Multiple Chemical Suppliers |
| Molecular Formula | C ₇ H ₇ BrO ₃ S | [1][2] |
| Molecular Weight | 251.1 g/mol | [1][2] |
| Melting Point | 73 °C | [1] |
| Boiling Point | 300.0 ± 35.0 °C (Predicted) | [1] |
| Appearance | White solid | Material Safety Data Sheet |
| Storage Temperature | 2-8°C | [1] |

Experimental Data

Extensive searches for quantitative experimental data related to the biological activity of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate** have yielded no specific results. There are no published studies detailing its efficacy, potency (e.g., IC₅₀, EC₅₀), binding affinity, or pharmacokinetic and pharmacodynamic properties. The compound is not listed in major pharmacological databases as a known active agent.

Experimental Protocols

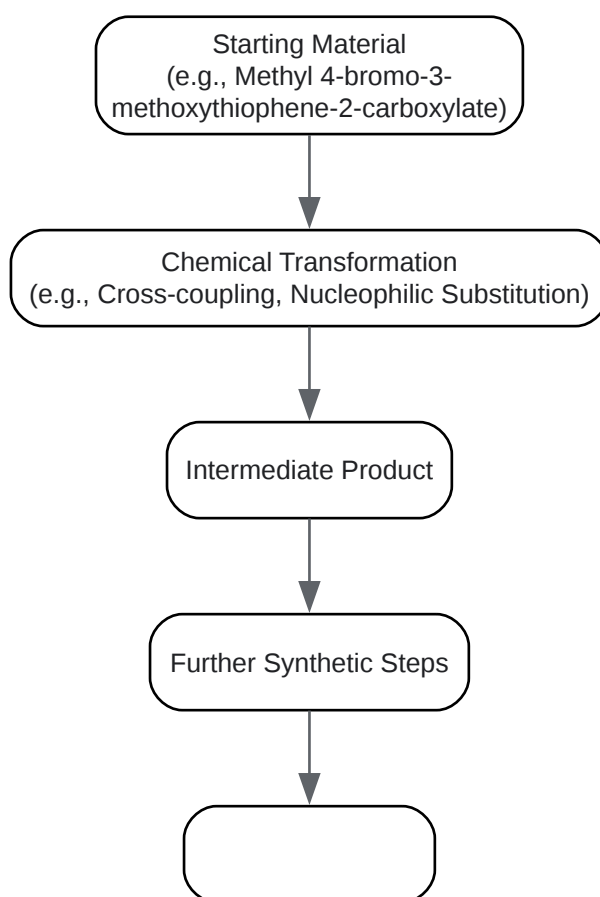
As no biological or pharmacological studies for this specific compound have been identified, this guide cannot provide detailed experimental protocols for assays, in vivo/in vitro studies, or analytical methods related to its biological effects.

Synthetic Utility and Logical Relationships

While direct experimental data on the biological effects of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate** is absent, its structure as a substituted thiophene suggests its role as a building block in the synthesis of more complex molecules. Thiophene derivatives are a well-established class of heterocyclic compounds with a wide range of applications in

medicinal chemistry. The logical workflow for the utilization of this compound is as a starting material or intermediate in a multi-step synthesis.

The following diagram illustrates a generalized synthetic workflow where a compound like **Methyl 4-bromo-3-methoxythiophene-2-carboxylate** could be utilized.



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A generalized synthetic workflow.

Conclusion

In conclusion, CAS number 110545-67-0, corresponding to **Methyl 4-bromo-3-methoxythiophene-2-carboxylate**, is a chemical compound for which there is no publicly available experimental data regarding its biological activity. Its primary utility, as inferred from available information, is as a chemical intermediate in organic synthesis. Researchers and drug development professionals should consider this compound as a starting material for the synthesis of novel molecules rather than a compound with known biological effects. Further

research would be required to determine if this compound or its derivatives possess any therapeutic potential.

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References

- 1. METHYL 4-BROMO-3-METHOXYTHIOPHENE-2-CARBOXYLATE | 110545-67-0 [chemicalbook.com]
- 2. scbt.com [scbt.com]
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